

Personal protective equipment for handling PI-1840

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PI-1840

Cat. No.: B560124

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Essential Safety and Handling Guide for PI-1840

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **PI-1840**. The following procedures for personal protective equipment (PPE), handling, storage, and disposal are based on general best practices for laboratory chemicals and should be implemented to ensure a safe working environment.

While one supplier has indicated that a Safety Data Sheet (SDS) is not required for "Proteasome Inhibitor XXIII, **PI-1840**" under Regulation (EC) No. 1907/2006 (REACH) as it is not classified as a hazardous substance, it is crucial to handle all laboratory chemicals with care.^[1]

Chemical Identifiers

Identifier	Value
CAS Number	1401223-22-0 ^[2]
Molecular Formula	C22H26N4O3 ^[2]
Molecular Weight	394.475 ^[2]
PubChem CID	56945245 ^[2]

Personal Protective Equipment (PPE)

Proper PPE is essential to minimize exposure and ensure personal safety. The following PPE should be worn when handling **PI-1840**:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[3]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[3]
- Body Protection: Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[3]
- Respiratory Protection: If working in an area with insufficient ventilation or where dusts may be generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is critical for maintaining the integrity of the compound and ensuring a safe laboratory environment.

Handling:

- Avoid contact with skin, eyes, and clothing.[3][4]
- Avoid breathing dust, vapor, mist, or gas.[3]
- Ensure adequate ventilation and use a mechanical exhaust system if necessary.[3][4]
- Wash hands thoroughly after handling.[3][4]
- Do not eat, drink, or smoke in the handling area.[4]

Storage:

- Store in a cool, dry, and well-ventilated area.[3][4]
- Keep the container tightly closed and properly labeled.[3][4]
- Store away from direct sunlight and incompatible materials such as strong oxidizing agents.
[3]

Disposal Plan

Dispose of **PI-1840** and any contaminated materials in accordance with all applicable federal, state, provincial, and local regulations.[4] Consult with your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal.

Accidental Release Measures

In the event of a spill:

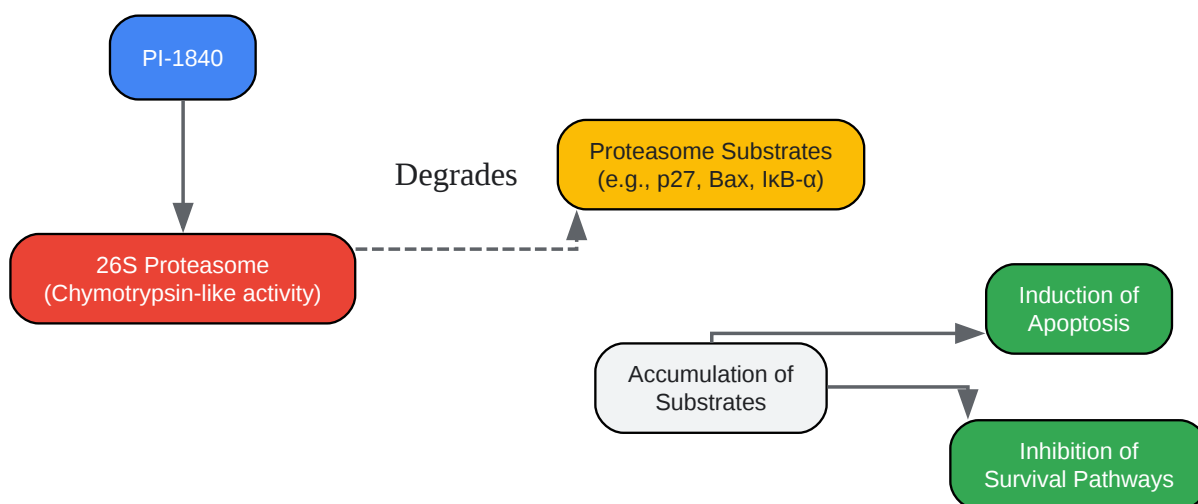
- If it is safe to do so, prevent further spillage.
- Soak up the spill with a non-combustible absorbent material.
- Place the used absorbent material in a suitable, labeled container for disposal.[4]
- Ensure the area is well-ventilated.

First-Aid Measures

- If on Skin: Wash with plenty of water. If skin irritation or a rash occurs, seek medical advice.[4]
- If in Eyes: Flush eyes with water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen and seek medical attention.[3]
- If Swallowed: Wash out the mouth with water and seek immediate medical aid.[3]

Experimental Context: Mechanism of Action

PI-1840 is a noncovalent and rapidly reversible proteasome inhibitor.[5][6][7] It is highly selective for the chymotrypsin-like (CT-L) activity of the proteasome.[5][7][8] Inhibition of the proteasome leads to the accumulation of its substrate proteins, such as p27, Bax, and I κ B- α , which can induce apoptosis and inhibit survival pathways in cancer cells.[5][7][8]



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Caption: Mechanism of action of **PI-1840** as a proteasome inhibitor.

This diagram illustrates how **PI-1840** inhibits the chymotrypsin-like activity of the 26S proteasome. This inhibition prevents the degradation of proteasome substrates, leading to their accumulation. The accumulation of these substrates, which include tumor suppressors and pro-apoptotic proteins, ultimately results in the induction of apoptosis and the inhibition of cell survival pathways.

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- To cite this document: BenchChem. [Personal protective equipment for handling PI-1840]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560124#personal-protective-equipment-for-handling-pi-1840]

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